Application Notes and Protocols for High-Throughput Screening Assays Utilizing DS16570511

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Compound of Interest

Compound Name: *DS16570511*

Cat. No.: *B2972142*

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Introduction

DS16570511 is a cell-permeable small molecule identified through high-throughput screening (HTS) as a potent inhibitor of the mitochondrial calcium uniporter (MCU).[1][2] The MCU is a critical channel in the inner mitochondrial membrane responsible for the uptake of calcium (Ca^{2+}) into the mitochondrial matrix. This process plays a key role in cellular signaling, bioenergetics, and cell death pathways.[3][4] Dysregulation of mitochondrial Ca^{2+} homeostasis is implicated in a variety of pathologies, including cardiovascular diseases and neurological disorders.[3][5]

These application notes provide detailed protocols for high-throughput screening assays to identify and characterize modulators of mitochondrial Ca^{2+} uptake, using **DS16570511** as a reference inhibitor. The described methodologies are tailored for researchers in drug discovery and chemical biology.

Mechanism of Action of **DS16570511**

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DS16570511 primarily functions by directly inhibiting the mitochondrial calcium uniporter complex.[1][6] However, studies have revealed that it also exerts off-target effects, particularly at higher concentrations. These include the inhibition of respiratory chain complex II, modulation of the mitochondrial membrane potential, and effects on F_oF_1-ATPase and the adenine nucleotide translocator (ANT).[5][7][8] It is crucial for researchers to consider these additional activities when interpreting experimental results.

Quantitative Data Summary

The following tables summarize the reported inhibitory concentrations (IC_{50}) of **DS16570511** across various experimental setups.

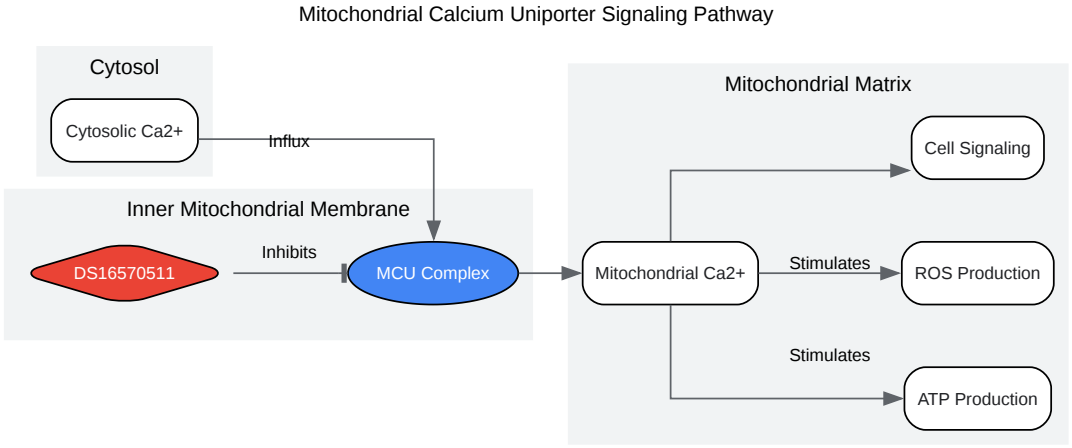
Cell-Based Assay	Cell Type	IC_{50} (μM)	Reference
Serum-induced Mitochondrial Ca^{2+} Influx	HEK293A	7	[1]
Glutamate-induced Delayed Calcium Deregulation	Cortical Neurons	30 - 45	[5]

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Isolated Mitochondria Assays	Source	IC_{50} (μM)	Reference
Mitochondrial Ca^{2+} Uptake	Rat Liver	9.2	[8]
Oxygen Consumption (Succinate Substrate)	Rat Liver	9.5	[8]
Membrane Potential Formation	Rat Liver	10.8	[8]
Oxygen Consumption (Glutamate/Malate Substrate)	Rat Liver	40.9	[8]
F_oF_1-ATPase/ANT Activity	Rat Liver	97.2	[8]

Signaling Pathway and Experimental Workflow Diagrams

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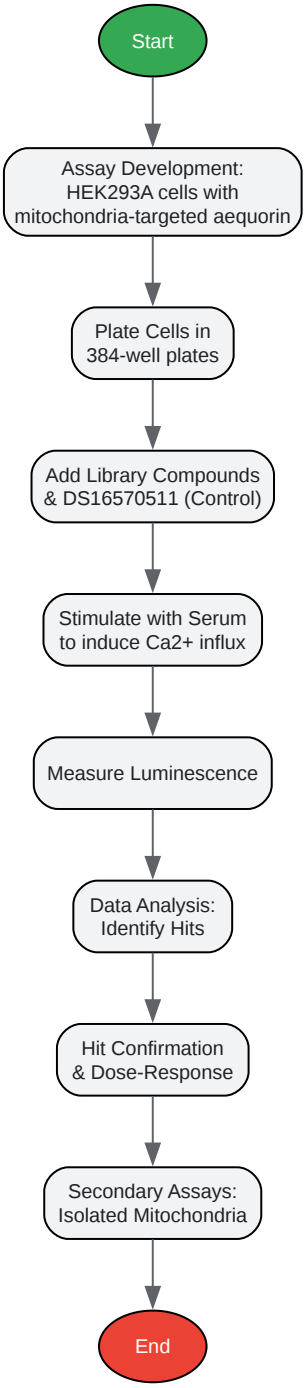


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Caption: Mitochondrial Calcium Uniporter Signaling Pathway.

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High-Throughput Screening Workflow for MCU Inhibitors



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Caption: High-Throughput Screening Workflow for MCU Inhibitors.

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Experimental Protocols

Protocol 1: Cell-Based High-Throughput Screening for MCU Inhibitors

This protocol is based on the methodology used for the initial discovery of **DS16570511**, employing a cell-based assay with a genetically encoded Ca^{2+} indicator targeted to the mitochondria.[2]

1. Materials and Reagents:

- HEK293A cells stably expressing mitochondria-targeted aequorin.
- Dulbecco's Modified Eagle's Medium (DMEM) with high glucose.
- Fetal Bovine Serum (FBS).
- Penicillin-Streptomycin solution.
- Trypsin-EDTA.
- Phosphate-Buffered Saline (PBS).
- Coelenterazine h.
- **DS16570511** (positive control).
- DMSO (vehicle control).
- Compound library.
- 384-well clear-bottom white plates.

2. Cell Culture and Plating:

- Culture HEK293A cells expressing mitochondria-targeted aequorin in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO_2.

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- Harvest cells using Trypsin-EDTA and resuspend in fresh medium.
- Seed cells into 384-well plates at a density of 10,000-20,000 cells per well in 50 µL of culture medium.
- Incubate the plates for 24 hours.

3. Compound Addition:

- Prepare a stock solution of **DS16570511** in DMSO. Serially dilute to create a dose-response curve (e.g., from 0.1 µM to 100 µM).
- Dilute library compounds to the desired screening concentration (e.g., 10 µM) in assay buffer.
- Add 100 nL of compound solutions, **DS16570511**, or DMSO to the appropriate wells.
- Incubate for 1 hour at 37°C.

4. Aequorin Reconstitution and Measurement:

- Prepare a 5 µM coelenterazine h solution in assay buffer.
- Add 10 µL of the coelenterazine h solution to each well.
- Incubate the plates in the dark at room temperature for 1-2 hours to allow for aequorin reconstitution.
- Place the plate in a luminometer equipped with an injector.
- Inject 20 µL of 20% FBS solution (or another suitable agonist like histamine) into each well to induce mitochondrial Ca^{2+} influx.
- Measure the luminescence signal immediately for 30-60 seconds.

5. Data Analysis:

- Calculate the area under the curve (AUC) for the luminescence reading of each well.

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- Normalize the data using the vehicle control (0% inhibition) and a known inhibitor like **DS16570511** or a positive control that completely blocks the signal (100% inhibition).
- Calculate the Z'-factor to assess the quality of the assay. A Z'-factor > 0.5 is generally considered excellent for HTS.[9]
- Identify hits based on a predefined threshold (e.g., >50% inhibition).

Protocol 2: Mitochondrial Ca^{2+} Uptake Assay in Isolated Mitochondria

This protocol describes a secondary assay to confirm the direct effect of compounds on mitochondrial Ca^{2+} uptake.[8][10]

1. Materials and Reagents:

- Freshly isolated mitochondria (e.g., from rat liver or cultured cells).
- Mitochondrial isolation buffer.
- Pi medium (e.g., 250 mM sucrose, 10 mM Tris-MOPS, 10 µM EGTA-Tris, 0.5 mg/mL BSA, 10 mM KPi, pH 7.4).[8]
- Fluo-5N or a similar low-affinity Ca^{2+} indicator.
- Respiratory substrates (e.g., 10 mM succinate).
- Rotenone.
- Cyclosporin A (CsA).
- $CaCl_2$ solution.
- **DS16570511**.
- 96-well black plates.

2. Isolation of Mitochondria:

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- Homogenize tissue or cells in ice-cold mitochondrial isolation buffer.
- Perform differential centrifugation to pellet and wash the mitochondria.
- Determine the protein concentration of the mitochondrial suspension using a standard method like the Biuret method.[8]

3. Ca^{2+} Uptake Measurement:

- Prepare the assay buffer in a 96-well plate containing Pi medium, 1 µM Fluo-5N, 2.5 µM CsA, 0.68 µg/mL rotenone, and 10 mM succinate.[8]
- Add test compounds or **DS16570511** at various concentrations.
- Initiate the reaction by adding 100 µM $CaCl_2$.
- Add isolated mitochondria to a final concentration of 0.42 mg protein/mL.[8]
- Immediately measure the fluorescence intensity using a plate reader (excitation ~494 nm, emission ~516 nm) in kinetic mode for 5-10 minutes.

4. Data Analysis:

- The rate of decrease in extra-mitochondrial Ca^{2+} (decrease in fluorescence) corresponds to the rate of mitochondrial Ca^{2+} uptake.
- Calculate the initial rate of Ca^{2+} uptake for each condition.
- Determine the IC_{50} values for the inhibitory compounds by plotting the percentage of inhibition against the compound concentration.

Conclusion

The protocols and data presented provide a comprehensive guide for utilizing **DS16570511** in high-throughput screening assays to discover and characterize novel modulators of the mitochondrial calcium uniporter. The primary cell-based assay is suitable for large-scale screening, while the secondary assay using isolated mitochondria allows for the confirmation of direct effects on the organelle. Understanding the multifaceted mechanism of action of

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DS16570511 is essential for the accurate interpretation of screening results and the advancement of research into mitochondrial Ca^{2+} signaling.

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